N-Methyldipropylamine theoretical and computational studies

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Compound of Interest

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An In-depth Technical Guide to the Theoretical and Computational Analysis of **N-Methyldipropylamine**

For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of the theoretical and computational methodologies applicable to the study of **N-Methyldipropylamine**, a tertiary amine with significance in various chemical contexts. While experimental data provides foundational knowledge, computational chemistry offers a powerful lens to investigate its molecular structure, conformational landscape, vibrational properties, and electronic characteristics with high fidelity. This document outlines the rationale behind selecting appropriate computational models, details the procedural steps for conducting such analyses, and discusses the interpretation of the resulting data. The insights derived from these theoretical studies are crucial for understanding the molecule's reactivity, intermolecular interactions, and potential applications in fields such as materials science and drug development.

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Introduction to N-Methyldipropylamine: A Computational Perspective

N-Methyldipropylamine ($(CH_3CH_2CH_2)_2NCH_3$) is a simple yet structurally interesting tertiary amine.[1] Its chemical behavior is dictated by the central nitrogen atom, the lone pair of electrons it possesses, and the conformational flexibility of the two propyl chains and the methyl group. Understanding the interplay of these structural features is paramount for predicting its physicochemical properties and reactivity.

Computational chemistry provides a suite of tools to probe these aspects at a molecular level, offering insights that can be challenging or impossible to obtain through experimental means alone.[2] Techniques such as Density Functional Theory (DFT) allow for the accurate calculation of molecular geometries, vibrational frequencies, and electronic properties, providing a detailed picture of the molecule's behavior.[3][4][5] This guide will delve into the application of these methods to **N-Methyldipropylamine**.

Molecular Structure and Conformational Analysis

The presence of two propyl chains introduces significant conformational freedom in **N-Methyldipropylamine**. The rotation around the C-C and C-N bonds can lead to a multitude of conformers with varying energies. Identifying the most stable conformer(s) is crucial as it represents the most populated state of the molecule under given conditions and therefore governs its bulk properties.

The Importance of Conformational Searching

A thorough conformational analysis is the foundational step in the computational study of flexible molecules like **N-Methyldipropylamine**.[6][7] The potential energy surface (PES) of this molecule is complex, with numerous local minima corresponding to different conformers. A systematic or stochastic conformational search is necessary to identify these minima and, subsequently, the global minimum energy structure.

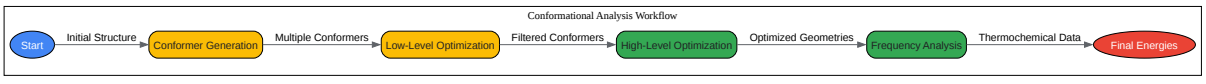
Computational Methodology for Conformational Analysis

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A robust and efficient protocol for the conformational analysis of **N-Methyldipropylamine** is outlined below. This multi-step approach balances computational cost with accuracy.

Experimental Protocol: Conformational Search and Optimization

- Initial Structure Generation: Generate a starting 3D structure of **N-Methyldipropylamine**. This can be done using any molecular building software.
- Conformational Search: Employ a conformational search algorithm (e.g., molecular mechanics with a method like MMFF94 or a more advanced semi-empirical method) to explore the potential energy surface and generate a diverse set of low-energy conformers.
- Initial Optimization and Filtering: The generated conformers are then subjected to an initial geometry optimization using a computationally inexpensive quantum mechanical method, such as DFT with a small basis set (e.g., B3LYP/3-21G). This step refines the initial geometries and provides a preliminary energy ranking. Redundant conformers are removed.
- High-Level Optimization and Frequency Calculation: The unique, low-energy conformers are then re-optimized at a higher level of theory, such as B3LYP with a larger basis set like 6-311++G(d,p).[3] This provides more accurate geometries and relative energies. A frequency calculation is performed at this level to confirm that the optimized structures are true minima (i.e., have no imaginary frequencies) and to obtain the zero-point vibrational energies (ZPVE).
- Final Energy Refinement: For even higher accuracy, single-point energy calculations can be performed on the optimized geometries using a more sophisticated method or a larger basis set.



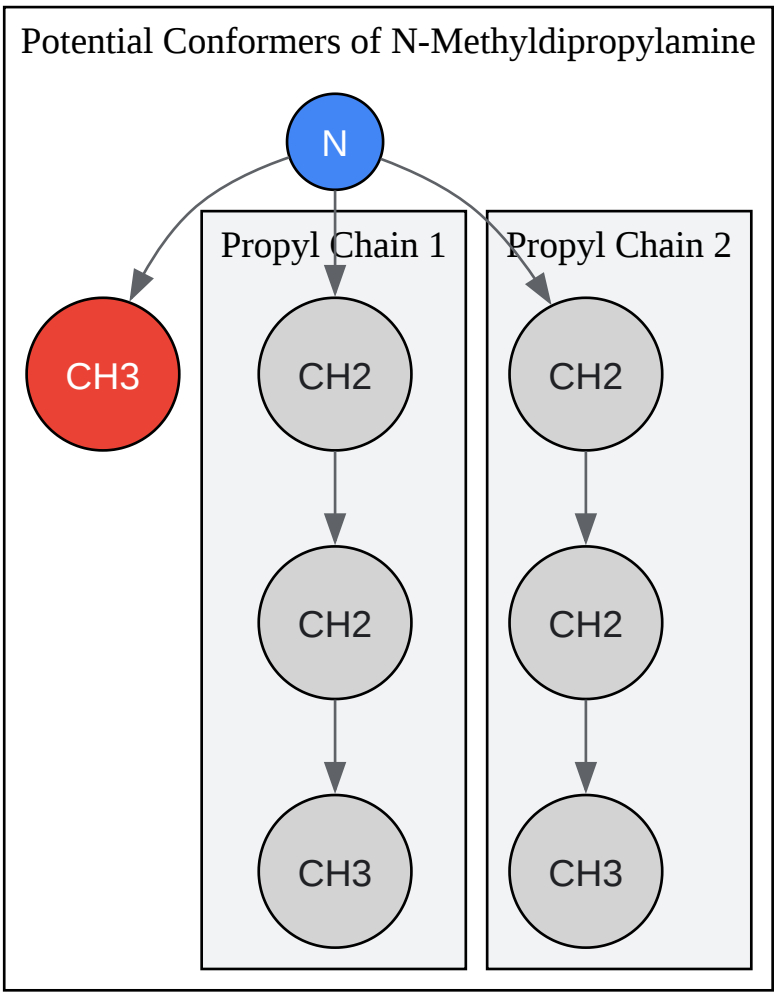
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Figure 1: A generalized workflow for the computational conformational analysis of **N-Methyldipropylamine**.

Predicted Conformers of N-Methyldipropylamine

The conformational landscape of **N-Methyldipropylamine** will be dominated by the orientation of the two propyl chains relative to each other and to the methyl group. The key dihedral angles to consider are the C-C-N-C and C-C-C-N angles. The lowest energy conformers are expected to adopt staggered arrangements to minimize steric hindrance.



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Figure 2: A schematic representation of the connectivity in **N-Methyldipropylamine**, highlighting the flexible propyl chains.

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Vibrational Spectroscopy: A Theoretical Approach

Vibrational spectroscopy, including infrared (IR) and Raman spectroscopy, provides a fingerprint of a molecule based on its vibrational modes. While experimental spectra can be complex, computational methods can aid in the assignment of vibrational bands to specific molecular motions.[3][8][9] For tertiary amines like **N-Methyldipropylamine**, which lack N-H bonds, the interpretation of experimental IR spectra can be challenging.[10]

Simulating Vibrational Spectra

The frequencies and intensities of the vibrational modes of **N-Methyldipropylamine** can be calculated using DFT.[3] The process involves:

- Geometry Optimization: A high-level geometry optimization of the most stable conformer is performed.
- Frequency Calculation: A frequency calculation is then carried out on the optimized geometry. This calculation yields the harmonic vibrational frequencies and their corresponding IR and Raman intensities.

It is important to note that calculated harmonic frequencies are often systematically higher than experimental frequencies due to the neglect of anharmonicity and electron correlation effects. Therefore, it is common practice to scale the calculated frequencies by an empirical scaling factor to improve agreement with experimental data.[3]

Expected Vibrational Modes of N-Methyldipropylamine

The vibrational spectrum of **N-Methyldipropylamine** will be characterized by several key features:

- C-H Stretching: Vibrations in the 2800-3000 cm^{-1} region corresponding to the stretching of the C-H bonds in the methyl and propyl groups.
- CH_2 and CH_3 Bending: Vibrations in the 1350-1470 cm^{-1} region due to the bending (scissoring and rocking) of the methylene and methyl groups.
- C-N Stretching: The C-N stretching vibrations are expected in the 1000-1250 cm^{-1} region.[9] These modes are often coupled with other vibrations, making their assignment complex.

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- C-C Stretching: Stretching of the carbon-carbon single bonds in the propyl chains will appear in the 800-1200 cm^{-1} range.

Table 1: Key Physicochemical and Calculated Properties of N-Methyldipropylamine

Property	Experimental Value	Computationally Derivable
Molecular Formula	$C_7H_{17}N$[1]	N/A
Molecular Weight	115.22 g/mol [1]	N/A
Boiling Point	117 °C	No (Requires simulation of bulk properties)
Density	0.734 g/mL at 25 °C	No (Requires simulation of bulk properties)
Refractive Index	n20/D 1.406	Yes (Related to polarizability)
Dipole Moment	Not readily available	Yes
Bond Lengths (e.g., C-N, C-C, C-H)	Not readily available	Yes
Bond Angles (e.g., C-N-C, C-C-C)	Not readily available	Yes
Vibrational Frequencies	Not readily available	Yes

Electronic Properties and Reactivity

The electronic properties of **N-Methyldipropylamine**, such as the distribution of electron density and the energies of the frontier molecular orbitals (HOMO and LUMO), are key to understanding its reactivity.[4][11]

Frontier Molecular Orbitals (FMOs)

The Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO) are central to chemical reactivity.

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- HOMO: For **N-Methyldipropylamine**, the HOMO is expected to be localized on the nitrogen atom, corresponding to its lone pair of electrons. The energy of the HOMO is related to the molecule's ability to act as an electron donor (a nucleophile or a base).
- LUMO: The LUMO is likely to be distributed over the antibonding orbitals of the C-N and C-H bonds. The energy of the LUMO is related to the molecule's ability to act as an electron acceptor.
- HOMO-LUMO Gap: The energy difference between the HOMO and LUMO is a measure of the molecule's chemical stability and reactivity. A smaller gap suggests higher reactivity.[4]

Molecular Electrostatic Potential (MEP)

A Molecular Electrostatic Potential (MEP) map provides a visual representation of the charge distribution in a molecule. For **N-Methyldipropylamine**, the MEP will show a region of negative electrostatic potential around the nitrogen atom due to the lone pair, indicating the site most susceptible to electrophilic attack. Regions of positive potential will be located around the hydrogen atoms.

Natural Bond Orbital (NBO) Analysis

NBO analysis can provide further insights into the electronic structure, including the hybridization of the nitrogen atom and the nature of the C-N and C-H bonds.[12] It can also quantify the donor-acceptor interactions within the molecule.

Conclusion and Future Directions

Theoretical and computational studies provide an indispensable framework for a deep understanding of the molecular properties of **N-Methyldipropylamine**. By employing methods like DFT, we can elucidate its conformational preferences, predict its vibrational spectra, and analyze its electronic structure to forecast its reactivity. These computational insights, when combined with experimental data, can accelerate research and development in areas where tertiary amines play a crucial role.[13][14]

Future computational work could explore the intermolecular interactions of **N-Methyldipropylamine**, its behavior in different solvents using implicit or explicit solvent models, and its reactivity in specific chemical reactions through the calculation of reaction

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pathways and transition states. Such studies will continue to enhance our understanding and utilization of this versatile molecule.

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